

# thermal properties and melting point of Parylene D

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## Compound of Interest

Compound Name: Parylene D

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## An In-depth Technical Guide to the Thermal Properties and Melting Point of Parylene D

For researchers, scientists, and drug development professionals, understanding the material properties of biocompatible coatings is paramount. **Parylene D**, a chlorinated poly(p-xylylene), is a conformal coating valued for its barrier properties and thermal stability. This guide provides a comprehensive overview of the thermal characteristics of **Parylene D**, methodologies for their determination, and a comparative analysis with other common Parylene variants.

## Thermal Properties of Parylene D

**Parylene D** exhibits robust thermal stability, making it suitable for applications involving elevated temperatures. A summary of its key thermal properties is presented below, with comparative data for other Parylene types for context.

## Quantitative Data Summary

The thermal properties of **Parylene D** and other common Parylene variants are summarized in the table below. These values represent typical data reported in the literature and can vary based on the specific deposition process and testing conditions.

| Property                                  | Parylene D  | Parylene C    | Parylene N       | Parylene HT® (AF-4) | Test Method (Typical) |
|---|---|---------------|------------------|---------------------|-----------------------|
| Melting Point (°C)                        | 380[1]  | 290[1]        | 420[1]           | >500                | ASTM D3418            |
| Glass Transition Temperature (Tg, °C)     | ~110  | 80 - 120      | 60 - 70          | Not well-defined    | ASTM D3418            |
| Continuous Service Temperature (°C)       | 100[2]  | 80[2]         | 60[2]            | 350[3]              | -                     |
| Short-Term Service Temperature (°C)       | 135[2]  | 115[2]        | 95[2]            | 450[3]              | -                     |
| Decomposition Temperature (°C)            | Not explicitly stated; similar to other Parylenes | ~290 (in air) | ~489 (in N2) [4] | ~568 (in N2) [4]    | ASTM E1131            |
| Coefficient of Thermal Expansion (ppm/°C) | 38  | 35            | 69               | 36                  | ASTM E831             |
| Thermal Conductivity (W/m·K)              | Not explicitly stated; similar to other Parylenes | 0.082[5]      | 0.126            | 0.096               | ASTM C177             |

Note: Some properties for **Parylene D**, such as the precise glass transition temperature, decomposition temperature, and thermal conductivity, are not consistently reported in readily

available literature. The provided values are based on typical findings for the Parylene family and should be confirmed with specific material datasheets.

## Experimental Protocols

The characterization of the thermal properties of **Parylene D** involves several standard analytical techniques. The following are detailed methodologies for key experiments.

### Differential Scanning Calorimetry (DSC) for Melting Point and Glass Transition Temperature

**Objective:** To determine the melting point ( $T_m$ ) and glass transition temperature ( $T_g$ ) of **Parylene D**.

**Standard:** Based on ASTM D3418 - "Standard Test Method for Transition Temperatures and Enthalpies of Fusion and Crystallization of Polymers by Differential Scanning Calorimetry".[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

**Methodology:**

- A small sample of the **Parylene D** coated substrate (typically 5-10 mg) is hermetically sealed in an aluminum pan.
- An empty, sealed aluminum pan is used as a reference.
- The sample and reference pans are placed in a DSC cell.
- The temperature of the cell is increased at a constant rate (e.g., 10°C/min).
- The heat flow to the sample and reference is monitored.
- The glass transition is observed as a step change in the heat flow, and the melting point is observed as an endothermic peak.
- The sample is then cooled at a controlled rate and reheated to observe any changes in the thermal transitions.

## Thermogravimetric Analysis (TGA) for Decomposition Temperature

Objective: To determine the thermal stability and decomposition temperature of **Parylene D**.

Standard: Based on ASTM E1131 - "Standard Test Method for Compositional Analysis by Thermogravimetry".[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Methodology:

- A small sample of the **Parylene D** coated substrate is placed in a high-purity ceramic or platinum pan.
- The pan is suspended from a sensitive microbalance within a furnace.
- The sample is heated at a constant rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen or air).
- The mass of the sample is continuously monitored as a function of temperature.
- The decomposition temperature is typically reported as the temperature at which a certain percentage of weight loss occurs (e.g., T5% for 5% weight loss).[\[15\]](#)

## Thermomechanical Analysis (TMA) for Coefficient of Thermal Expansion

Objective: To measure the coefficient of linear thermal expansion (CTE) of **Parylene D**.

Standard: Based on ASTM E831 - "Standard Test Method for Linear Thermal Expansion of Solid Materials by Thermomechanical Analysis".[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Methodology:

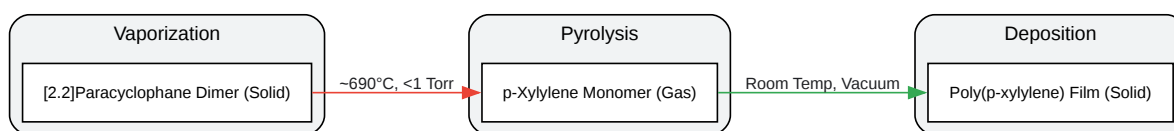
- A small, flat sample of free-standing **Parylene D** film of known thickness is prepared.
- The sample is placed on the TMA stage.
- A probe is brought into contact with the sample surface with a minimal, constant force.

- The sample is heated at a controlled rate (e.g., 5°C/min).
- The vertical displacement of the probe is measured as the sample expands or contracts with temperature changes.
- The CTE is calculated from the slope of the dimensional change versus temperature curve.

## Visualizations

### Parylene Chemical Vapor Deposition (CVD) Process

The following diagram illustrates the fundamental steps of the Gorham process for depositing Parylene films.

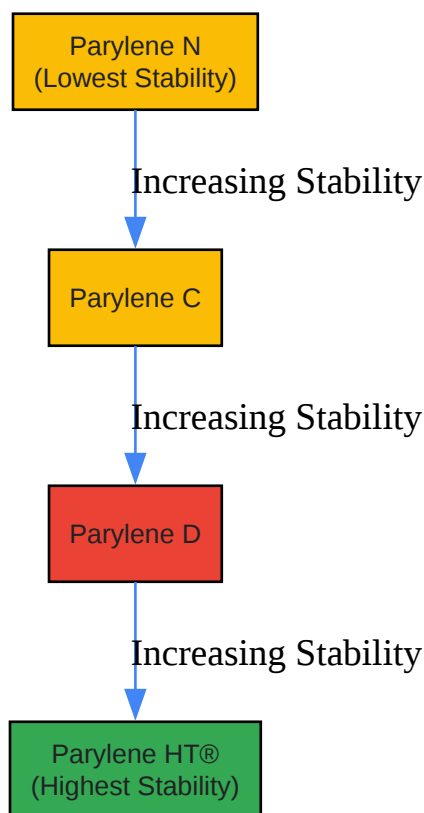


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Caption: The three stages of the Parylene chemical vapor deposition process.

### Comparative Thermal Stability of Parylenes

This diagram provides a logical relationship illustrating the general hierarchy of the maximum service temperatures for common Parylene variants.



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Caption: Hierarchy of thermal stability among common Parylene types.

## Conclusion

**Parylene D** offers a valuable combination of conformal coverage, barrier properties, and thermal stability, with a melting point of approximately 380°C and a continuous service temperature of 100°C.[1][2] Its thermal characteristics, determined by standard methodologies such as DSC, TGA, and TMA, make it a reliable choice for applications in the medical device and pharmaceutical industries where performance at elevated temperatures is critical. For any specific application, it is recommended to consult the manufacturer's detailed specifications and conduct testing under the expected operational conditions.

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